

Application Note: Analysis of Quinoxifen Residues in Food Matrices Using a Reference Standard

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Quinoxifen

Cat. No.: B1680402

[Get Quote](#)

Audience: Researchers, scientists, and professionals in food safety and drug development.

Introduction **Quinoxifen** is a quinoline-based fungicide primarily used to control powdery mildew on a variety of agricultural crops, including grapes, cherries, strawberries, and lettuce. [1][2] Due to its widespread use, regulatory bodies have established Maximum Residue Limits (MRLs) for **quinoxifen** in various food commodities to ensure consumer safety.[3] Accurate monitoring of these residues is crucial, necessitating the use of certified reference standards for the calibration of analytical instruments and the validation of analytical methods. This document provides detailed protocols for the determination of **quinoxifen** in food samples using High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) coupled with Mass Spectrometry (MS).

Physicochemical Properties of Quinoxifen

A thorough understanding of the physicochemical properties of a reference standard is essential for its proper handling, storage, and use in analytical procedures.

Property	Value	Reference
IUPAC Name	5,7-dichloro-4-(4-fluorophenoxy)quinoline	[1]
CAS Number	124495-18-7	[1]
Molecular Formula	C ₁₅ H ₈ Cl ₂ FNO	[1]
Molecular Weight	308.13 g/mol	[4]
Appearance	Off-white flocculent solid	[1]
Melting Point	106 – 107.5°C	[1]
Water Solubility (20°C)	0.128 g/L (pH 5), 0.047 g/L (pH 7), 0.036 g/L (pH 9)	[5]
Solubility in Organic Solvents (g/L at 20°C)	Dichloromethane (589), Toluene (272), Ethyl Acetate (179), Acetone (116), Methanol (21.5), Hexane (9.64)	[5]
Stability	Stable to hydrolysis at pH 7 and 9 in the dark at 25°C. Degrades more rapidly in light.	[5]

Experimental Protocols

Preparation of Quinoxifen Standard Solutions

This protocol describes the preparation of stock and working standard solutions from a certified **quinoxifen** reference material.

Materials:

- **Quinoxifen** certified reference standard (PESTANAL® or equivalent)[4]
- Class A volumetric flasks and pipettes
- Analytical balance

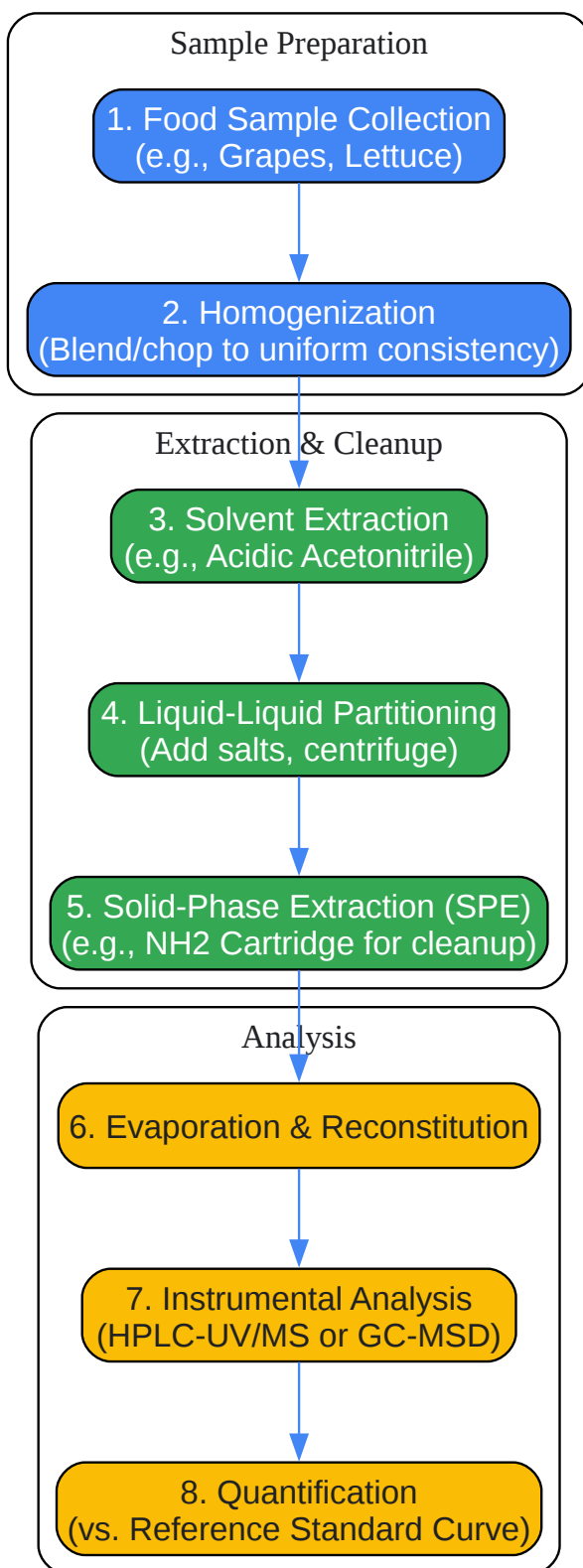
- HPLC-grade or equivalent solvents (e.g., Toluene, Methanol, Acetonitrile)

Procedure:

- Stock Solution (e.g., 1000 mg/L):
 - Accurately weigh 25 mg of the **quinoxifen** reference standard into a 25 mL amber volumetric flask.
 - Dissolve the standard in a suitable solvent, such as toluene, and bring it to volume.
 - Stopper the flask and sonicate for 10-15 minutes to ensure complete dissolution.
 - Store the stock solution at $\leq -18^{\circ}\text{C}$ in the dark. Stock solutions in acetonitrile have been shown to be stable for at least 14 months under these conditions.[\[6\]](#)
- Intermediate Standard Solution (e.g., 50 mg/L):
 - Pipette 2.5 mL of the 1000 mg/L stock solution into a 50 mL volumetric flask.
 - Dilute to the mark with the desired solvent for analysis (e.g., acetonitrile or a mobile phase mimic).
- Working/Calibration Standards:
 - Perform serial dilutions of the intermediate standard solution to prepare a series of calibration standards.
 - A typical calibration range for HPLC analysis is 0.050 to 50.0 mg/L.[\[7\]](#)
 - Prepare fresh working standards daily.

Sample Preparation and Analysis Workflow

The following is a generalized workflow for the extraction and cleanup of **quinoxifen** from food matrices prior to instrumental analysis. The method combines principles from established QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) and other solvent extraction methodologies.[\[1\]](#)[\[7\]](#)[\[8\]](#)



[Click to download full resolution via product page](#)

Caption: General workflow for **quinoxifen** residue analysis in food.

Detailed Protocol: Extraction and Cleanup

Materials:

- Homogenized food sample
- Acetonitrile (acidified with 1% acetic acid) or Ethyl Acetate[1][7]
- Anhydrous Magnesium Sulfate (MgSO_4)
- Sodium Chloride (NaCl)
- Aminopropyl (NH_2) SPE cartridges (500 mg, 6 mL)[7]
- Hexane
- Acetone
- Centrifuge and tubes
- Rotary evaporator or nitrogen evaporator

Procedure:

- Extraction:
 - Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.
 - Add 15 mL of acidified acetonitrile.
 - Add appropriate salting-out agents (e.g., 6 g anhydrous MgSO_4 and 1.5 g NaCl).
 - Cap and shake vigorously for 1 minute.
 - Centrifuge at ≥ 3000 rpm for 5 minutes.
- Cleanup (Solid-Phase Extraction - SPE):

- Take an aliquot of the supernatant (acetonitrile layer). For animal matrices, an additional gel permeation chromatography (GPC) step may be required before SPE.[\[7\]](#)
- Condition an NH₂ SPE cartridge with 5 mL of hexane.
- Load an aliquot of the sample extract (typically diluted in hexane) onto the cartridge.
- Wash the cartridge to remove interferences (e.g., with a hexane/acetone mixture).
- Elute the **quinoxifen** from the cartridge using a suitable solvent, such as 1% acetone in hexane.[\[1\]](#)
- Final Preparation:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at approx. 40°C.
 - Reconstitute the residue in a known volume (e.g., 1 mL) of a suitable solvent for analysis (e.g., 0.1% corn oil in trimethylpentane for GC or acetonitrile/water for HPLC).[\[1\]](#)

Instrumental Analysis

Quinoxifen can be quantified by either Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC).[\[1\]](#)

HPLC-UV Method

This method is suitable for a wide range of plant and animal food products.[\[7\]](#)

Parameter	Condition
Column	C18 reverse-phase (e.g., 4.6 mm x 250 mm, 5 µm)
Mobile Phase	Isocratic or gradient elution with Acetonitrile and Water
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Detector	UV Absorbance at a specified wavelength (e.g., 245 nm or 300 nm)[1]
Column Temperature	30°C

GC-MSD Method

This method provides high selectivity and is often used as a confirmatory technique.[1]

Parameter	Condition
Column	Capillary column suitable for pesticide analysis (e.g., DB-5ms, 30 m x 0.25 mm, 0.25 µm)
Carrier Gas	Helium at a constant flow
Injector Temperature	250°C
Oven Program	Start at 70°C, ramp to 280°C (optimized for peak shape and separation)
Detector	Mass Selective Detector (MSD) in Selected Ion Monitoring (SIM) mode
Ions to Monitor	Select characteristic ions for quinoxifen for quantification and confirmation.

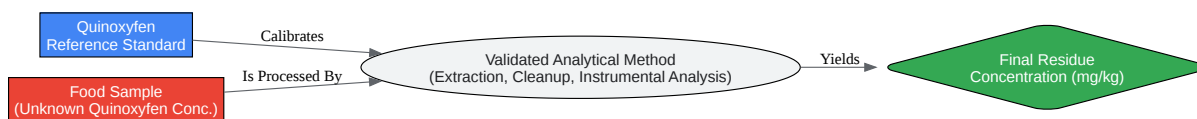
Method Performance and Data

Analytical methods for **quinoxifen** are validated to ensure they meet performance criteria for accuracy, precision, and sensitivity. The parent **quinoxifen** compound is considered the sufficient marker for residue analysis in food.[8]

Parameter	Typical Value	Food Matrices	Reference
Linearity Range	0.050 - 50.0 mg/L	Various	[7]
Limit of Detection (LOD)	0.010 mg/kg	Various	[7]
Limit of Quantification (LOQ)	0.01 mg/kg	Fruits, Vegetables, Grains, Animal Products	[1][8]
Average Recovery	82% - 96%	Soybean, Cherry, Wine, Pork, Chicken, etc.	[7]
Relative Standard Deviation (RSD)	3.2% - 11.8%	Soybean, Cherry, Wine, Pork, Chicken, etc.	[7]

Logical Relationship in Quinoxifen Analysis

The accurate determination of **quinoxifen** residues is dependent on the interplay between the reference standard, the sample matrix, and the validated analytical method.



[Click to download full resolution via product page](#)

Caption: Relationship between core components in residue analysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fao.org [fao.org]
- 2. downloads.regulations.gov [downloads.regulations.gov]
- 3. downloads.regulations.gov [downloads.regulations.gov]
- 4. キノキシフェン PESTANAL®, analytical standard | Sigma-Aldrich [sigmaaldrich.com]
- 5. Quinoxifen | C₁₅H₈Cl₂FNO | CID 3391107 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. mdpi.com [mdpi.com]
- 7. [Determination of quinoxifen residue in foodstuffs of plant and animal origins by high performance liquid chromatography] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- To cite this document: BenchChem. [Application Note: Analysis of Quinoxifen Residues in Food Matrices Using a Reference Standard]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1680402#using-quinoxifen-as-a-reference-standard-in-food-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com